

Application of Arlasolve™ DMI in Self-Tanning Formulations with Dihydroxyacetone (DHA)

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Compound of Interest

Compound Name: Arlasolve DMI

Cat. No.: B1218769

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Application Note AP-ST-001

Introduction

Dihydroxyacetone (DHA) is the primary active ingredient in sunless tanning products, imparting a tanned appearance to the skin through the Maillard reaction with amino acids in the stratum corneum.[1] The efficacy of a self-tanning formulation is determined by the uniformity and intensity of the color produced, as well as the stability of the product over time. Arlasolve™ DMI (INCI: Dimethyl Isosorbide) is a high-purity, polar aprotic solvent that functions as a penetration enhancer, significantly improving the performance of DHA-based self-tanning formulations.[2][3]

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of Arlasolve™ DMI in self-tanning formulations containing DHA.

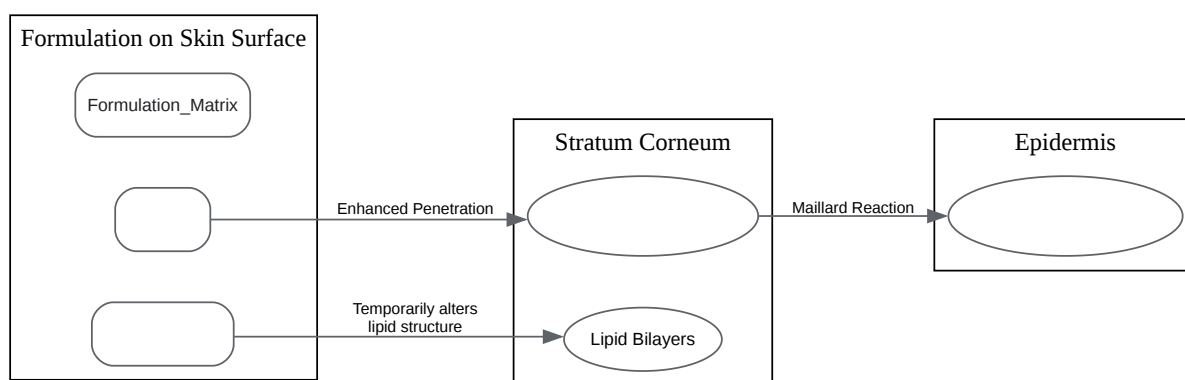
Key Benefits of Arlasolve™ DMI in Self-Tanning Formulations:

- **Enhanced Penetration of DHA:** Arlasolve™ DMI facilitates the delivery of DHA into the upper layers of the epidermis, leading to a more efficient tanning reaction.[2][4]
- **Increased Color Intensity and Longevity:** By improving DHA penetration, Arlasolve™ DMI results in a deeper, more intense, and longer-lasting tan.

- **Improved Formulation Stability:** Arlasolve™ DMI can help to stabilize DHA in formulations, which is inherently unstable and can degrade over time, causing a drop in pH and a loss of efficacy.
- **Enhanced Aesthetics:** It provides a non-greasy, dry skin feel and can improve the spreadability of formulations, leading to more uniform skin coverage and reduced streaking.

Mechanism of Action

The primary mechanism of Arlasolve™ DMI is to act as a solvent and carrier, enhancing the penetration of active ingredients like DHA through the stratum corneum.[2] It is thought to temporarily alter the polarity of the skin's surface layers, thereby improving the partitioning of hydrophilic actives like DHA into the skin. This leads to a higher concentration of DHA available for the Maillard reaction, resulting in a more pronounced and even tan.



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Mechanism of Arlasolve™ DMI in enhancing DHA-induced skin tanning.

Formulation Guidelines

Arlasolve™ DMI is a versatile ingredient that can be incorporated into various self-tanning product forms, including lotions, creams, sprays, and mousses. It is soluble in water and a variety of organic solvents, making it easy to formulate with.[4]

Typical Use Levels:

- 2% - 7%: For noticeable enhancement of color development and formulation stability.
- Up to 15%: In specialized formulations for rapid and intense color.

Example Formulations:

The following are example formulations for a self-tanning lotion with and without Arlasolve™ DMI.

Ingredient (INCI Name)	Function	Formulation A (Control) % w/w	Formulation B (with Arlasolve™ DMI) % w/w
Phase A			
Deionized Water	Vehicle	q.s. to 100	q.s. to 100
Glycerin	Humectant	3.00	3.00
Xanthan Gum	Thickener	0.50	0.50
Phase B			
Cetearyl Alcohol (and) Ceteareth-20	Emulsifier	4.00	4.00
Glyceryl Stearate	Emulsifier	2.00	2.00
Caprylic/Capric Triglyceride	Emollient	5.00	5.00
Phase C			
Dihydroxyacetone (DHA)	Active	5.00	5.00
Arlasolve™ DMI	Penetration Enhancer	-	5.00
Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00	1.00
Citric Acid	pH Adjuster	to pH 4.0-4.5	to pH 4.0-4.5

Quantitative Data

The inclusion of Arlasolve™ DMI in a self-tanning formulation is expected to improve color development and maintain formulation stability. The following tables present illustrative data based on typical performance enhancements.

Table 1: Colorimetric Evaluation (CIELAB Lab*)

Formulation	Time Point	ΔL^* (Change in Lightness)	Δa^* (Change in Redness)	Δb^* (Change in Yellowness)	ΔE^* (Total Color Change)
Formulation A (Control)	24 hours	-10.5	+2.1	+8.5	13.6
	48 hours	-12.2	+2.5	+9.8	15.8
Formulation B (5% Arlasolve™ DMI)	24 hours	-13.8	+2.8	+11.2	17.9
	48 hours	-15.9	+3.2	+12.9	20.7

Note: Data is illustrative. A more negative ΔL^* indicates darker skin. A higher ΔE^* indicates a greater overall color change.

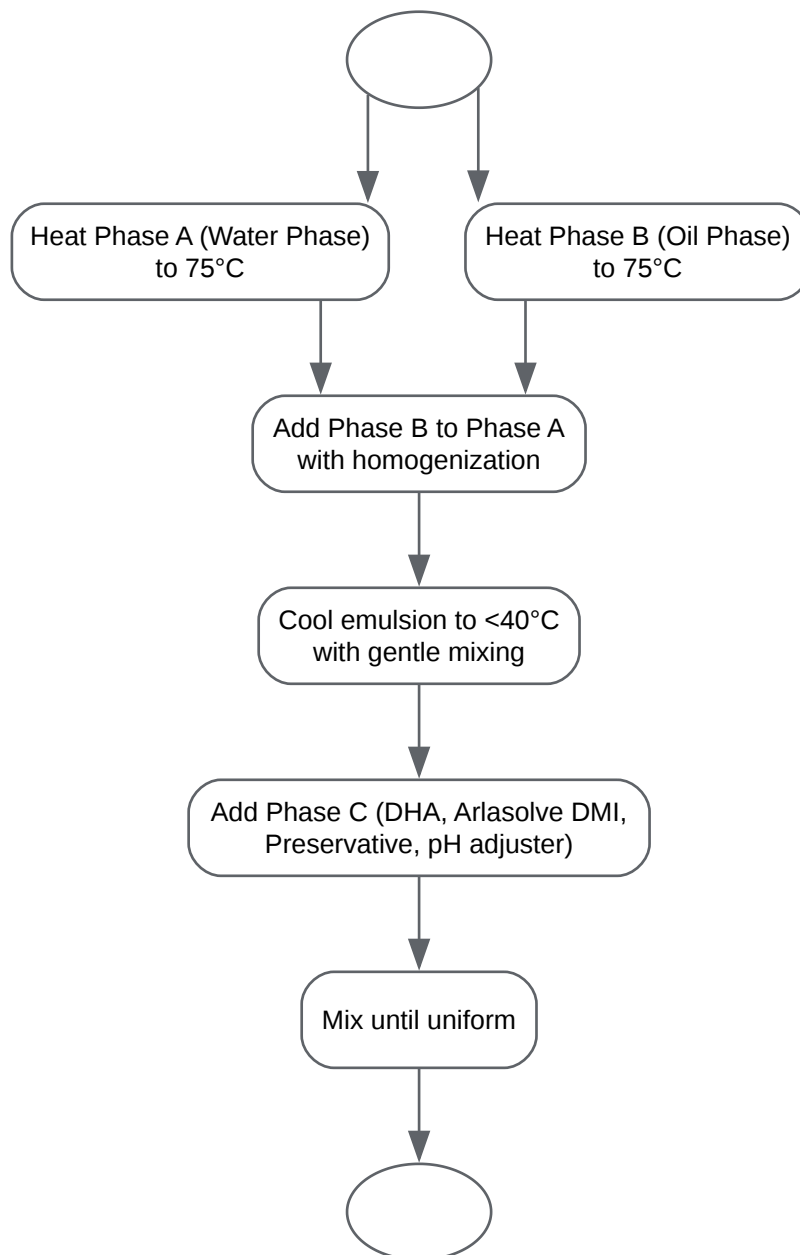
Table 2: Formulation Stability

Formulation	Parameter	Initial	1 Month (40°C)	3 Months (40°C)
Formulation A (Control)	pH	4.2	3.8	3.5
	Viscosity (cps)	12,000	11,500	10,800
Formulation B (5% Arlasolve™ DMI)	pH	4.2	4.1	4.0
	Viscosity (cps)	12,100	12,000	11,800

Note: Data is illustrative. A more stable formulation will show less change in pH and viscosity over time at elevated temperatures.

Experimental Protocols

Formulation Preparation



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Experimental workflow for self-tanning lotion preparation.

Methodology:

- Phase A: In a suitable vessel, combine deionized water and glycerin. Disperse the xanthan gum and heat to 75°C while mixing.

- Phase B: In a separate vessel, combine the cetearyl alcohol (and) cetearth-20, glyceryl stearate, and caprylic/capric triglyceride. Heat to 75°C while mixing.
- Emulsification: Add Phase B to Phase A with homogenization.
- Cooling: Begin cooling the emulsion to below 40°C with gentle mixing.
- Phase C Addition: In a separate vessel, pre-disperse the DHA in Arlasolve™ DMI (for Formulation B). Add the DHA (or DHA/Arlasolve™ DMI mixture), preservative, and citric acid to the emulsion.
- Final Mixing: Mix until the formulation is uniform. Adjust the final pH to 4.0-4.5 with citric acid if necessary.

Colorimetric Evaluation of Tanning Efficacy

Objective: To quantify the change in skin color after application of the self-tanning formulations.

Apparatus: Chromameter (e.g., Konica Minolta CR-400)

Methodology:

- Select a test area on the inner forearm of human volunteers.
- Measure the baseline skin color of three spots within the test area using the chromameter and record the L, a, and b* values.
- Apply a standardized amount of the test formulation (e.g., 2 mg/cm²) to the test area and spread evenly.
- At specified time points (e.g., 24 and 48 hours), gently cleanse the area and repeat the colorimetric measurements on the same three spots.
- Calculate the change in color parameters (ΔL , Δa , Δb) and the total color difference (ΔE) using the following formula: $\Delta E^* = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b^*)^2]}$

Formulation Stability Testing

Objective: To assess the physical stability of the self-tanning formulations under accelerated conditions.

Methodology:

- Package the formulations in their intended containers.
- Store the samples at various temperature conditions:
 - Room Temperature (25°C)
 - Elevated Temperature (40°C and 50°C)
 - Freeze-Thaw Cycles (-10°C for 24 hours, then 25°C for 24 hours, for 3 cycles)
- At specified time points (e.g., initial, 1 month, 3 months), evaluate the samples for:
 - Appearance: Color, odor, and signs of separation.
 - pH: Using a calibrated pH meter.
 - Viscosity: Using a rotational viscometer (e.g., Brookfield DV-E) with a suitable spindle and speed.

In-Vitro Skin Penetration Study

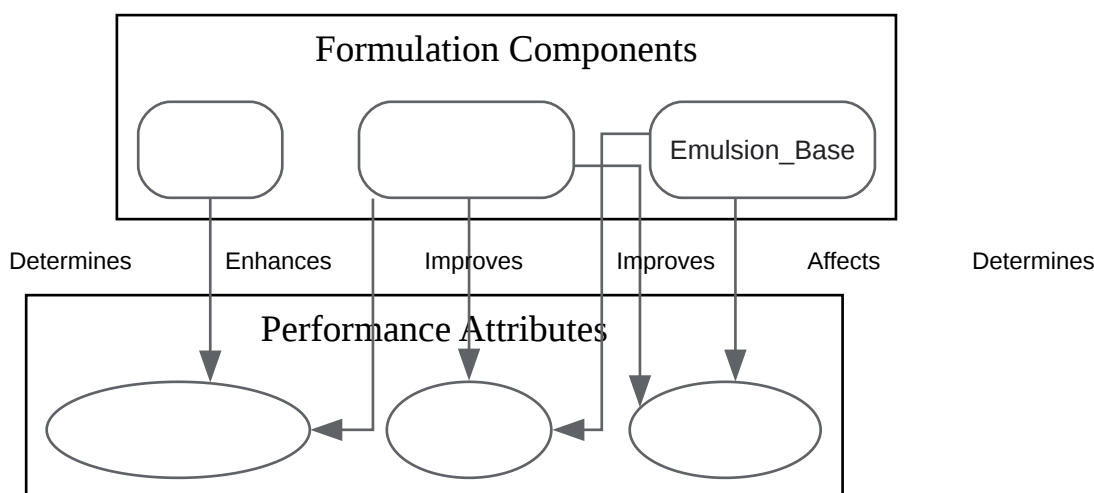
Objective: To evaluate the effect of Arlasolve™ DMI on the penetration of DHA through the skin.

Apparatus: Franz Diffusion Cells

Methodology:

- Use excised human or porcine skin as the membrane. Mount the skin on the Franz diffusion cells with the stratum corneum facing the donor compartment.
- Fill the receptor compartment with a suitable receptor fluid (e.g., phosphate-buffered saline, pH 7.4) and maintain the temperature at 32°C.

- Apply a finite dose of the self-tanning formulation to the surface of the skin in the donor compartment.
- At predetermined time intervals, collect samples from the receptor fluid and replace with fresh, pre-warmed receptor fluid.
- Analyze the concentration of DHA in the collected samples using a validated analytical method (e.g., HPLC).
- At the end of the study, dismount the skin, and extract the DHA remaining in the skin to perform a mass balance.



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Logical relationship of key formulation components and performance attributes.

Conclusion

Arlasolve™ DMI is a highly effective multifunctional ingredient for use in self-tanning formulations containing DHA. Its ability to enhance the penetration of DHA leads to a more intense, uniform, and longer-lasting tan. Furthermore, it can contribute to the overall stability and aesthetic appeal of the final product. The protocols outlined in this document provide a framework for formulators to evaluate and optimize the use of Arlasolve™ DMI in their self-tanning product development.

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